

Safety and Handling Precautions for 5-(Bromomethyl)isoindoline: A Technical Guide

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Compound of Interest

Compound Name: 5-(Bromomethyl)isoindoline

Cat. No.: B15223367

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Disclaimer: No specific Safety Data Sheet (SDS) for **5-(Bromomethyl)isoindoline** was identified. The following information is compiled from the safety data of structurally similar compounds, primarily N-(Bromomethyl)phthalimide (also known as 2-(bromomethyl)isoindoline-1,3-dione) and 5-Bromoisindoline. Researchers and drug development professionals should handle **5-(Bromomethyl)isoindoline** with caution and perform a thorough risk assessment before use. The information provided here is for guidance and is not a substitute for a compound-specific SDS.

This technical guide provides an in-depth overview of the safety and handling precautions for **5-(Bromomethyl)isoindoline**, aimed at researchers, scientists, and drug development professionals. Due to the absence of a specific Safety Data Sheet (SDS) for **5-(Bromomethyl)isoindoline**, this guide relies on data from structurally related analogs to provide a comprehensive understanding of the potential hazards and safe handling procedures.

Hazard Identification and Classification

Based on analogous compounds, **5-(Bromomethyl)isoindoline** is anticipated to be a hazardous substance. The primary hazards are expected to be related to its reactivity as a brominated organic compound and its potential as an irritant.

GHS Hazard Classification (Inferred from Analogs):

Hazard Class	Hazard Category	GHS Hazard Statement	Source (Analog)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	5-Bromoisindoline[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	N-(Bromomethyl)phthalimide, 5-Bromoisindoline[1][2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	N-(Bromomethyl)phthalimide, 5-Bromoisindoline[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation	N-(Bromomethyl)phthalimide, 5-Bromoisindoline[1][2][3]

Signal Word: Warning[2]

Pictograms (Inferred):

-  alt text

Potential Health Effects:

- Inhalation: May cause respiratory irritation with symptoms like coughing, shortness of breath, and sore throat.[3]
- Skin Contact: Causes skin irritation, which may include redness, itching, and pain.[2]
- Eye Contact: Causes serious eye irritation, potentially leading to redness, watering, and blurred vision.[2]
- Ingestion: Harmful if swallowed.[1]

Physical and Chemical Properties

Quantitative data for **5-(Bromomethyl)isoindoline** is not available. The following table summarizes the properties of its analogs.

Property	N-(Bromomethyl)phthalimide	5-Bromoisindoline
CAS Number	5332-26-3[2]	127168-84-7[1]
Molecular Formula	C9H6BrNO2[2]	C8H8BrN[1]
Molecular Weight	240.06 g/mol [2]	198.06 g/mol [1][4]
Appearance	White to off-white crystalline powder[2][3]	Data not available
Melting Point	152-155 °C[3]	Data not available
Boiling Point	318.9 ± 25.0 °C (Predicted)[3]	253.4 ± 40.0 °C[4]
Solubility	Decomposes in water[2]	Data not available
Flash Point	Not available[3]	107.0 ± 27.3 °C[4]

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]
- Wear appropriate personal protective equipment (PPE).[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)
- Store in a cool place.[\[3\]](#)
- The analog N-(Bromomethyl)phthalimide is noted to be light and moisture sensitive.[\[3\]](#)
Similar precautions should be considered for **5-(Bromomethyl)isoindoline**.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
[\[3\]](#)

Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
Respiratory Protection	If dusts or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.

First Aid Measures

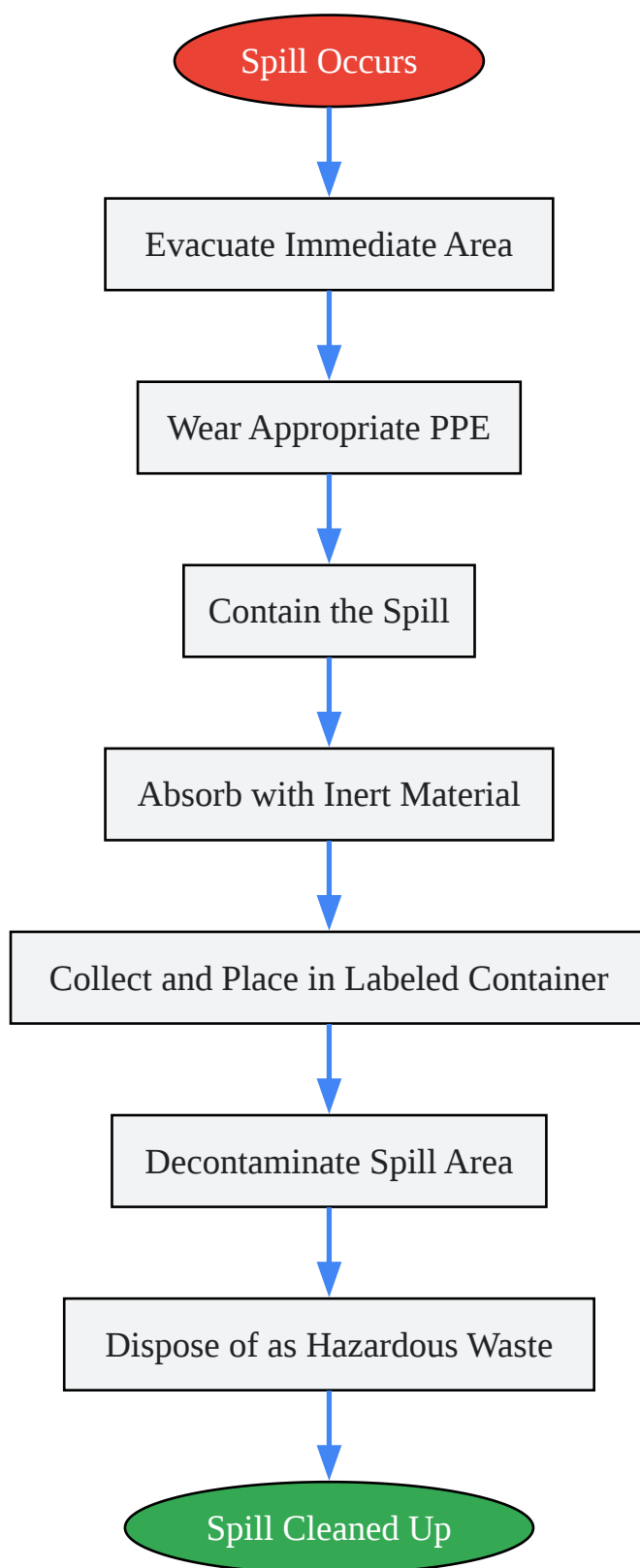
Immediate medical attention is recommended in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [2] [3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2] [3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [3]

Accidental Release Measures (Spill Protocol)

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the material.
- Absorb: For solid spills, carefully sweep up the material to avoid creating dust. For liquid spills, use an inert absorbent material.
- Collect: Place the spilled material and any contaminated absorbent into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.





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